

1-(2-Methoxyphenyl)cyclopropane-1-carboxylic acid chemical properties

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Compound of Interest

1-(2-

Compound Name: *Methoxyphenyl)cyclopropane-1-carboxylic acid*

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An In-Depth Technical Guide to **1-(2-Methoxyphenyl)cyclopropane-1-carboxylic Acid**

Introduction

1-(2-Methoxyphenyl)cyclopropane-1-carboxylic acid is a fascinating molecule that embodies the unique structural and electronic properties of the cyclopropane ring, combined with the electronic influence of a methoxy-substituted aromatic system. As a derivative of cyclopropanecarboxylic acid, it belongs to a class of compounds that has garnered significant attention in medicinal chemistry and drug discovery. The rigid, three-dimensional nature of the cyclopropane scaffold is widely utilized to enhance pharmacological properties such as potency, metabolic stability, and solubility, while reducing off-target effects.^[1]

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **1-(2-Methoxyphenyl)cyclopropane-1-carboxylic acid**. We will delve into its spectroscopic signature, explore plausible synthetic routes with detailed protocols, and discuss its reactivity, grounded in mechanistic principles. The insights provided herein are designed to equip scientists with the foundational knowledge required to effectively utilize this molecule in their research endeavors.

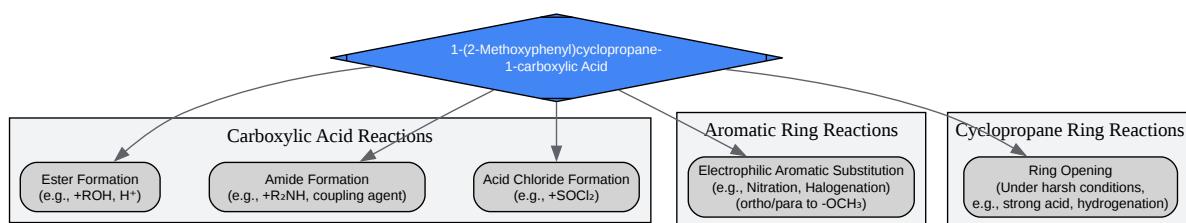
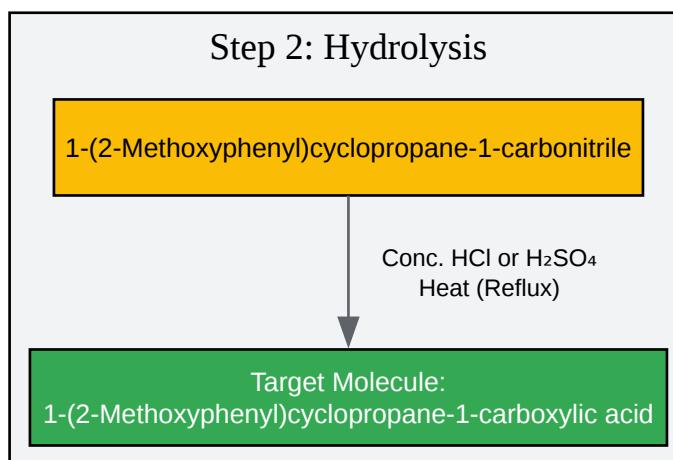
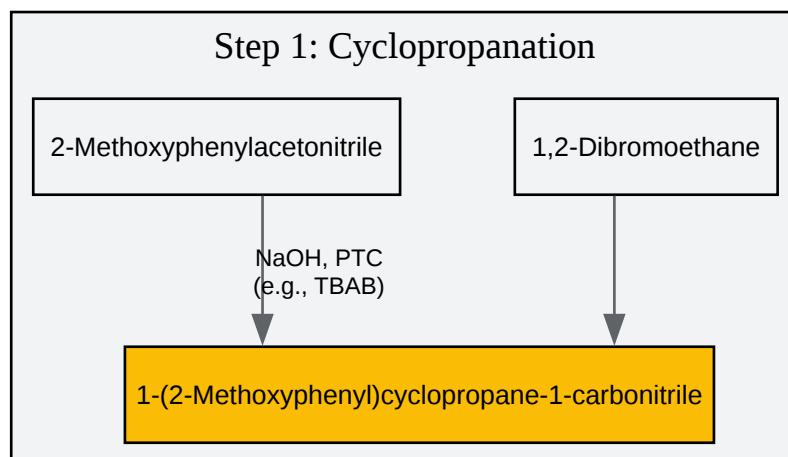
Physicochemical and Computed Properties

The core structure consists of a cyclopropane ring geminally substituted at the C1 position with a carboxylic acid group and a 2-methoxyphenyl group. This arrangement dictates its physical and chemical behavior.

Table 1: Core Properties of **1-(2-Methoxyphenyl)cyclopropane-1-carboxylic acid**

Property	Value	Source
IUPAC Name	1-(2-methoxyphenyl)cyclopropane-1-carboxylic acid	-
Synonyms	1-(2-Methoxyphenyl)cyclopropanecarboxylic acid	[2]
CAS Number	74205-24-6	[2]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[3]
Molecular Weight	192.21 g/mol	[3]
Predicted Boiling Point	358.5 ± 35.0 °C	[2]
Predicted Density	1.263 ± 0.06 g/cm ³	[2]
Predicted pKa	4.34 ± 0.20	[2]

Note: Predicted values are computationally derived and should be used as estimates pending experimental verification.



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